

Essential Safety and Operational Guide for Handling Ethyl 4-hydroxyquinoline-3- carboxylate

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Compound of Interest

Compound Name: *Ethyl 4-hydroxyquinoline-3-carboxylate*

Cat. No.: B372582

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Ethyl 4-hydroxyquinoline-3-carboxylate**. The following procedures are designed to ensure the safe handling and disposal of this chemical compound.

Chemical Information:

- Chemical Name: **Ethyl 4-hydroxyquinoline-3-carboxylate**
- CAS Number: 26892-90-0
- Molecular Formula: $C_{12}H_{11}NO_3$
- Appearance: White to light yellow to light orange crystalline powder.[\[1\]](#)
- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[2\]](#)

Personal Protective Equipment (PPE)

Consistent and proper use of Personal Protective Equipment (PPE) is the most critical line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **Ethyl 4-hydroxyquinoline-3-carboxylate**.

PPE Category	Specification
Eye and Face Protection	<p>Wear chemical safety goggles with side shields or a face shield. Standard safety glasses are not sufficient.</p>
Skin Protection	<ul style="list-style-type: none">- Gloves: Chemical-resistant gloves are mandatory. For prolonged or repeated contact, it is recommended to use gloves with a protection class of 5 or higher, which corresponds to a breakthrough time of more than 240 minutes.[2]- Lab Coat: A standard laboratory coat should be worn and buttoned to its full length.- Protective Clothing: For tasks with a higher risk of exposure, consider additional protective clothing.
Respiratory Protection	<ul style="list-style-type: none">- For low dust levels: A NIOSH-approved N95 or equivalent dust respirator should be used.- For higher or unknown concentrations: A powered air-purifying respirator (PAPR) with a particulate filter or a supplied-air respirator may be necessary. A proper fit test is required for all tight-fitting respirators.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for minimizing risks. The following step-by-step procedures should be followed.

1. Preparation and Engineering Controls:

- Always handle **Ethyl 4-hydroxyquinoline-3-carboxylate** in a well-ventilated area.
- For procedures that may generate dust, such as weighing or transferring solids, use a chemical fume hood or a ventilated balance enclosure.

- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.
- Before starting any work, ensure all necessary PPE is available and in good condition.

2. Handling and Experimental Procedures:

- Avoid direct contact with the skin, eyes, and clothing.
- Do not breathe in the dust.
- When weighing the compound, do so on a tared weigh paper or in a container to minimize contamination of the balance.
- Keep containers of the chemical tightly closed when not in use.
- After handling, wash hands thoroughly with soap and water, even if gloves were worn.
- Do not eat, drink, or smoke in the laboratory.

3. Spill Management:

- In case of a spill, evacuate the immediate area.
- For small spills of solid material, carefully sweep or vacuum the powder. Avoid generating dust. Place the collected material into a sealed container for disposal.
- Clean the spill area with a suitable solvent and then with soap and water.
- For larger spills, contact your institution's environmental health and safety (EHS) department.

4. Disposal Plan:

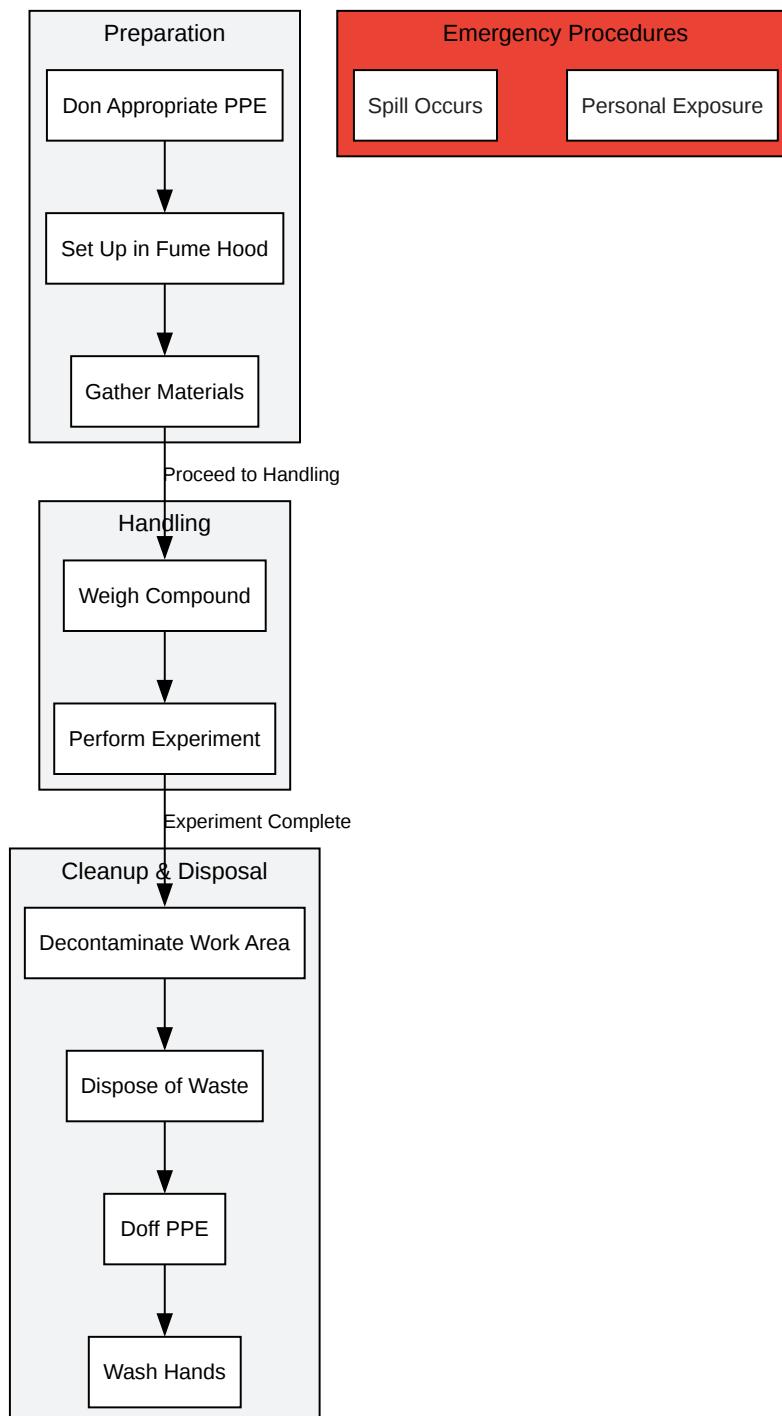
- Dispose of **Ethyl 4-hydroxyquinoline-3-carboxylate** and any contaminated materials (e.g., gloves, weigh papers, pipette tips) as hazardous chemical waste.
- Place all waste in a clearly labeled, sealed, and appropriate waste container.

- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and decision points for the safe handling of **Ethyl 4-hydroxyquinoline-3-carboxylate**.

Safe Handling Workflow for Ethyl 4-hydroxyquinoline-3-carboxylate

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Caption: Workflow for safe handling of **Ethyl 4-hydroxyquinoline-3-carboxylate**.

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